

Technical Guide: (R)-(-)-BMS 204352 Modulation of KCa1.1 Channels

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Compound of Interest

Compound Name: (R)-(-)-BMS 204352

Cat. No.: B1218510

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Executive Summary

(R)-(-)-BMS 204352 (also referred to in the context of its racemate Flindokalner or Maxipost) is a fluoro-oxindole potassium channel modulator. While the compound was originally developed as a neuroprotectant for acute ischemic stroke, it remains a critical pharmacological tool for probing the biophysics of Large-Conductance Calcium-Activated Potassium Channels (KCa1.1/BK/Slo1).

This guide provides an in-depth analysis of the modulation properties of BMS-204352, specifically focusing on its mechanism of increasing open probability (

) in a calcium- and voltage-dependent manner. It clarifies the stereoselective potency between the (R)-(-) and (S)-(+) enantiomers and provides validated protocols for electrophysiological characterization.

Chemical & Pharmacological Profile

Stereochemistry and Potency

It is critical to distinguish between the enantiomers of BMS-204352 to ensure experimental reproducibility.

- Chemical Name: (3S)-3-(5-chloro-2-methoxyphenyl)-3-fluoro-6-(trifluoromethyl)-1,3-dihydroindol-2-one.
- Stereoselectivity: The (S)-(+)-enantiomer is the biologically active form responsible for the potent activation of KCa1.1 and KCNQ channels. The (R)-(-)-enantiomer (the subject of this specific query) is significantly less potent (often used as a negative control or less active comparator in stereoselectivity studies).
 - Note: Most literature referring to "BMS-204352" without prefix describes the racemate or the active (S)-enantiomer. Researchers using **(R)-(-)-BMS 204352** should expect significantly reduced efficacy (right-shifted concentration-response curves) compared to the (S)-(+)-form.

Selectivity Profile

While primarily known as a KCa1.1 opener, BMS-204352 exhibits a "dirty" pharmacological profile that must be accounted for in experimental design:

- Primary Target: KCa1.1 (BK) channels (Positive Allosteric Modulator).
- Secondary Targets: KCNQ (Kv7.2-7.5) channels (Opener).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Off-Targets: L-type Voltage-Gated Calcium Channels (Inhibitor,).
- Negative Modulation: Kv7.1 (Inhibitor).[\[4\]](#)

Molecular Mechanism of Action[\[3\]](#)[\[5\]](#)[\[6\]](#)

Calcium-Sensitive Gating Modulation

BMS-204352 does not open the KCa1.1 channel in the absence of calcium or voltage drive. Instead, it acts as a calcium-sensitive primer.

- Low

(Resting, < 100 nM): The compound has minimal effect on channel opening.

- High

(Stressed/Ischemic, $> 1 \mu\text{M}$): The compound dramatically increases

by shifting the voltage of half-activation (

) to more hyperpolarized potentials.

This property theoretically allows the drug to target metabolically stressed neurons (high intracellular calcium) while sparing healthy tissue, a concept termed "pathology-dependent activation."

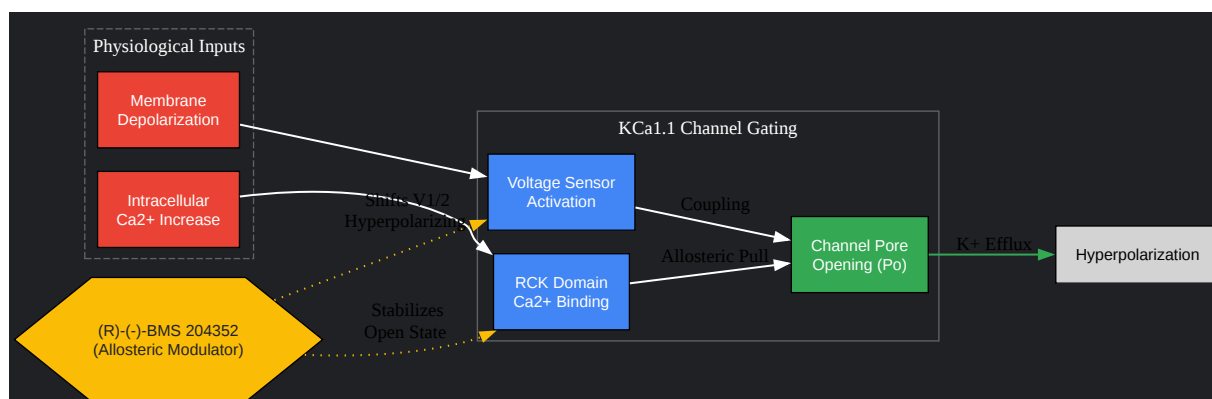
Allosteric Binding

The compound likely interacts with the RCK (Regulator of Conductance of K^+) domains or the S6-RCK linker of the

-subunit (KCNMA1). Unlike pore-blockers, it stabilizes the open conformation of the gating ring, effectively reducing the energy barrier required for voltage sensor activation.

Mechanism Visualization

The following diagram illustrates the synergistic activation of KCa1.1 by Depolarization, Calcium, and BMS-204352.



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Caption: Synergistic activation of KCa1.1. BMS-204352 potentiates Ca²⁺-dependent gating, shifting activation to negative voltages.

Experimental Methodologies

To validate the modulation properties of **(R)-(-)-BMS 204352**, the Whole-Cell Patch-Clamp technique is the gold standard. The following protocol ensures isolation of KCa1.1 currents from other potassium conductances.

Protocol: Whole-Cell Patch Clamp Recording

Objective: Measure the shift in conductance-voltage (G-V) relationship induced by BMS-204352.

Reagents & Solutions:

- Pipette (Internal) Solution: 140 mM K-Gluconate, 10 mM HEPES, 2 mM , 0.1 mM EGTA (low buffering to allow Ca²⁺ sensitivity), pH 7.2.

- Note: To test Ca^{2+} -sensitivity, prepare internal solutions with defined free (e.g., 0.1 μM vs 1.0 μM) using a Ca-EGTA buffering calculator.
- Bath (External) Solution: aCSF or standard Tyrode's solution (140 mM NaCl, 5 mM KCl, 2 mM MgCl_2 , 1 mM CaCl_2 , 10 mM HEPES, 10 mM Glucose).
- Blockers: Add 1 μM Tetrodotoxin (TTX) to block Na^+ channels. Add 5 mM 4-AP if necessary to block Kv1/Kv3 channels, though KCa1.1 is generally pharmacologically distinct.

Step-by-Step Workflow:

- Preparation: Pull borosilicate glass pipettes to a resistance of 3–5 M Ω .
- Seal Formation: Approach cell, apply positive pressure, then suction to form a Giga-ohm seal (>1 G Ω).
- Break-in: Apply short suction pulses to rupture the patch and establish whole-cell configuration.
- Capacitance Compensation: Compensate for slow and fast capacitance transients () to minimize voltage errors.
- Voltage Protocol:
 - Holding Potential: -80 mV.
 - Step Protocol: Step from -100 mV to +60 mV in 10 mV increments.
 - Duration: 200–500 ms per step.
- Drug Application:

- Record baseline currents (Control).
- Perfuse **(R)-(-)-BMS 204352** (Start at 10 μ M due to lower potency of R-enantiomer; for Racemate use 1 μ M).
- Record until effect stabilizes (typically 2-5 mins).
- Washout: Perfuse control solution to verify reversibility.

Data Analysis Strategy

- Current Measurement: Measure steady-state current amplitude () at the end of each voltage step.

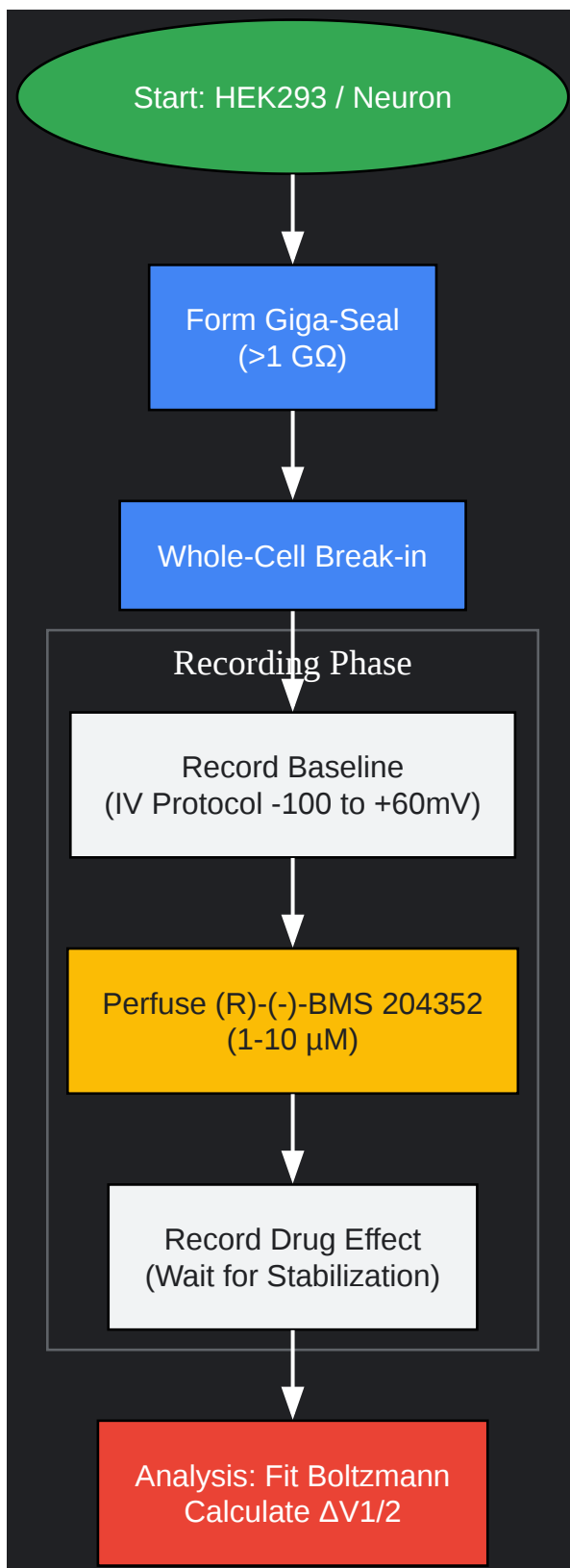
- Conductance Calculation: Calculate conductance () using Ohm's law:

Where

is the potassium reversal potential (calculated via Nernst equation).

- Boltzmann Fitting: Plot Normalized Conductance () vs. Voltage () and fit with the Boltzmann function:
 - : Voltage of half-maximal activation.
 - : Slope factor.
- Result Interpretation: A successful modulation by BMS-204352 is indicated by a negative (leftward) shift in (e.g., to mV).

Experimental Workflow Diagram



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Caption: Standardized Whole-Cell Patch Clamp workflow for assessing KCa1.1 modulation.

Quantitative Data Summary

The following table summarizes the expected modulation parameters. Note: Values are approximate and depend on the specific splice variant and internal calcium concentration.

Parameter	Control Conditions	With BMS-204352 (10 μ M)	Effect Description
(Activation)	+20 to +40 mV (at 1 μ M Ca ²⁺)	-10 to +10 mV	Hyperpolarizing Shift (Channel opens at more negative voltages).
Activation Time ()	Standard	Decreased (Faster)	Faster channel opening kinetics.
Deactivation Time ()	Standard	Increased (Slower)	Slower closing; stabilizes open state.
Ca ²⁺ Sensitivity	Moderate	Increased	Channel becomes sensitive to Ca ²⁺ at lower voltages.
Peak Current	Baseline	Increased	Net increase in outward K ⁺ current.

Therapeutic Context & Limitations

Clinical Failure in Stroke

Despite robust preclinical data showing neuroprotection (reduced infarct volume in rat MCAO models), BMS-204352 failed in Phase III clinical trials (The POST trial) for acute ischemic stroke.

- Reason for Failure: Likely due to the "U-shaped" efficacy curve and lack of sufficient therapeutic window in humans, or the complexity of targeting downstream excitotoxicity late

in the cascade.

- Current Status: It remains a high-value tool compound for validating BK channel targets in other indications, such as Fragile X Syndrome (where it reverses cortical hyperexcitability) and neuropathic pain.

Stereochemical Caution

Researchers utilizing **(R)-(-)-BMS 204352** must be aware that they are using the less active enantiomer. If the goal is to maximize channel opening, the (S)-(+) enantiomer or the racemate is preferred. If the (R)-form is used as a control, the absence of effect at low concentrations (<1 μ M) validates the stereospecificity of the binding site.

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